

Application Notes and Protocols for High-Throughput Screening Assays Involving Pyrazole Derivatives

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Compound of Interest

Compound Name:	<i>3-(tert-Butyl)-1-(m-tolyl)-1H-pyrazol-5-amine</i>
CAS No.:	898537-77-4
Cat. No.:	B1277756

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and data for high-throughput screening (HTS) assays involving pyrazole derivatives, a promising class of compounds in drug discovery. The following sections cover three distinct HTS case studies targeting key proteins implicated in cancer and neurodegenerative diseases: Heat Shock Protein 90 (Hsp90), Superoxide Dismutase 1 (SOD1), and the YAP-TEAD transcription factor complex.

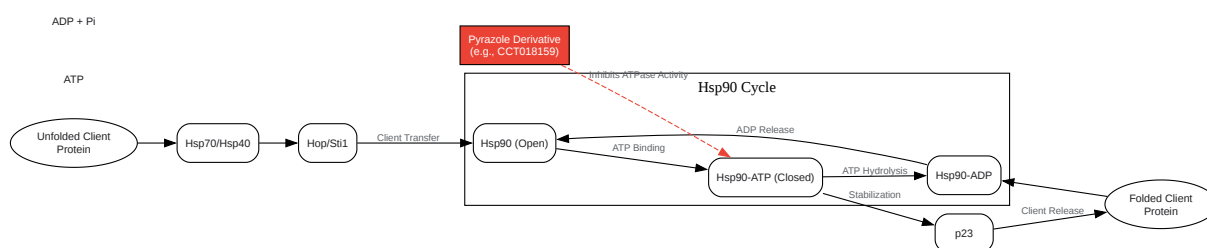
Case Study 1: Identification of Pyrazole-Based Inhibitors of Hsp90 ATPase Activity

Heat Shock Protein 90 (Hsp90) is a molecular chaperone crucial for the stability and function of numerous client proteins, many of which are oncoproteins. Inhibition of its ATPase activity represents a key strategy in cancer therapy. High-throughput screening assays have been

instrumental in identifying novel chemical scaffolds, such as 3,4-diaryl pyrazoles, that can effectively inhibit Hsp90.

Signaling Pathway: Hsp90 Chaperone Cycle

The Hsp90 chaperone cycle is a dynamic process regulated by ATP binding and hydrolysis, and coordinated by a series of co-chaperones. This cycle is essential for the proper folding and maturation of client proteins.

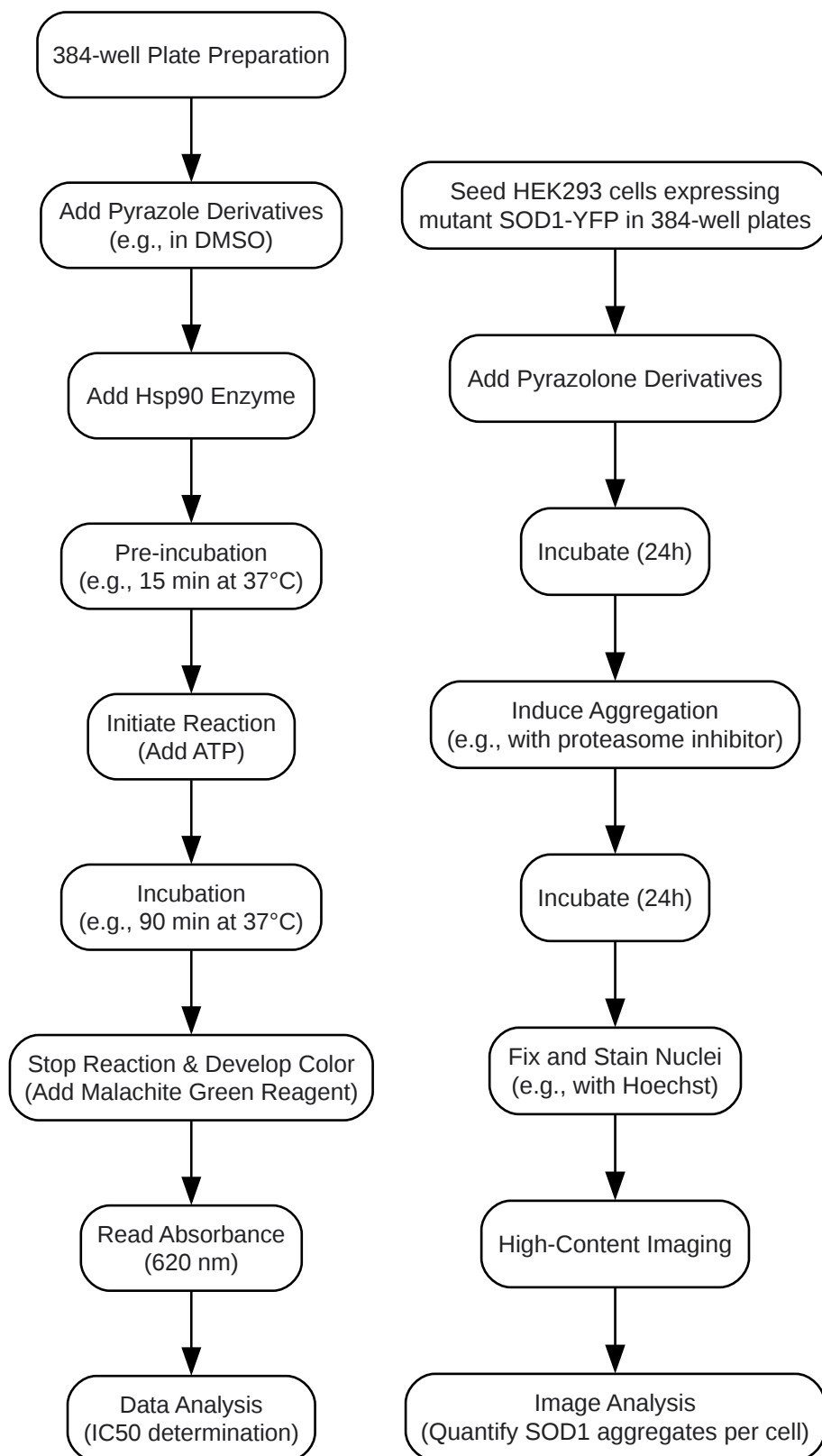


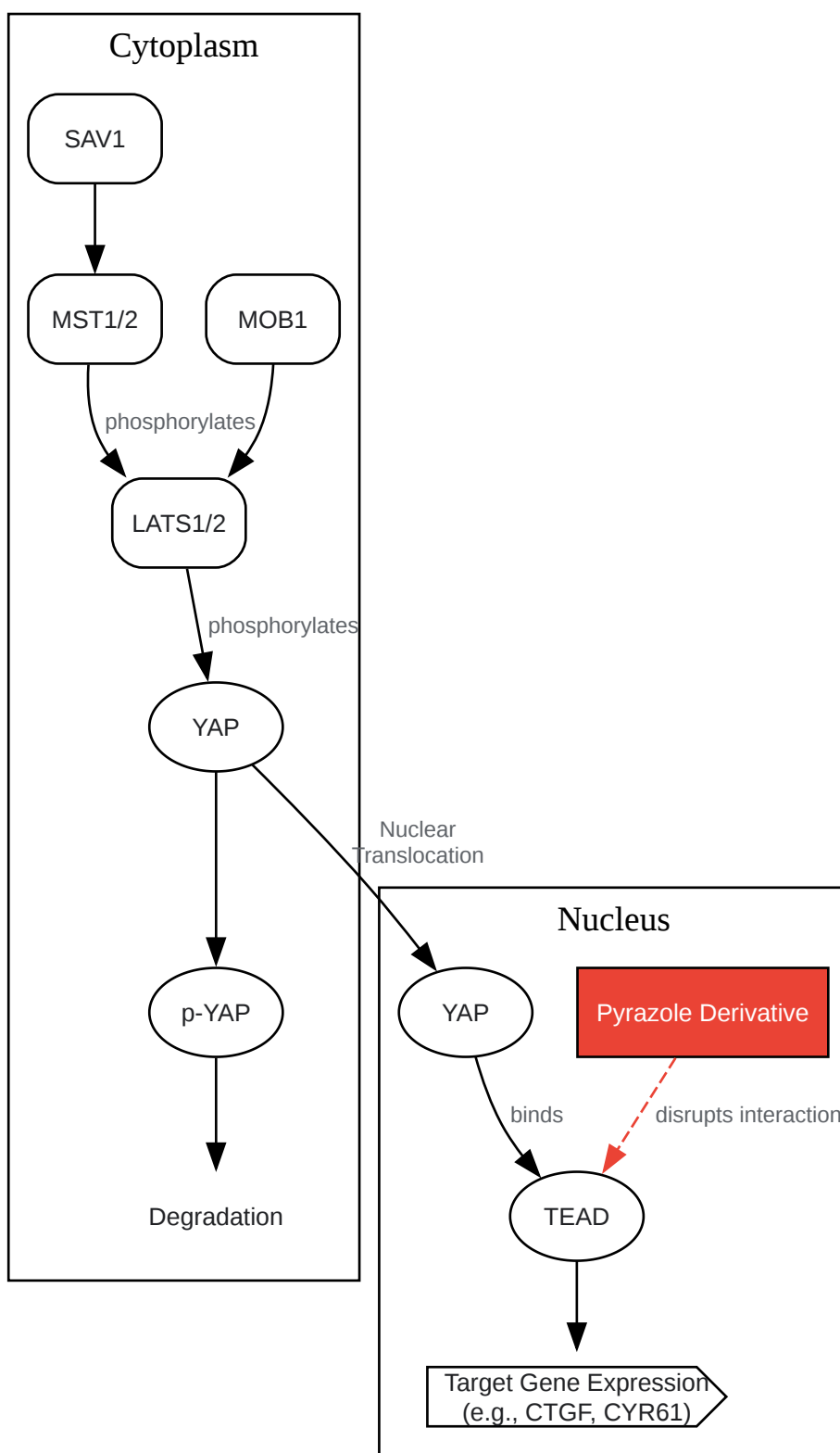
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Hsp90 chaperone cycle and point of inhibition.

Experimental Workflow: Hsp90 ATPase Activity HTS Assay

A common method for screening Hsp90 ATPase inhibitors is the malachite green assay, which colorimetrically detects the inorganic phosphate (Pi) released upon ATP hydrolysis.





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